

Terfluranol: An Obscure Synthetic Estrogen with Limited Public Data

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Compound of Interest

Compound Name: Terfluranol

Cat. No.: B1228471

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Introduction

Terfluranol is a synthetic, nonsteroidal estrogen belonging to the stilbestrol group of compounds, structurally related to diethylstilbestrol.[1] Identified by the CAS Number 64396-09-4, it was initially investigated as a potential therapeutic agent for breast cancer.[1] Despite its development, **Terfluranol** was never marketed, and as a result, publicly available data on its detailed physical, chemical, and pharmacological properties are scarce. This guide provides a summary of the available information and highlights the significant gaps in the scientific literature.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Terfluranol** is presented in Table 1. Notably, crucial experimental data such as melting point, boiling point, water solubility, and pKa are not readily available in public databases.

Table 1: Summary of Known Physical and Chemical Properties of **Terfluranol**

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₇ F ₃ O ₂	[1][2]
Molecular Weight	310.31 g/mol	[1]
IUPAC Name	4-[(2R,3S)-5,5,5-trifluoro-3-(4-hydroxyphenyl)pentan-2-yl]phenol	
SMILES	CC(C1=CC=C(C=C1)O)C(CC(F)(F)F)C2=CC=C(C=C2)O	
InChI	InChI=1S/C17H17F3O2/c1-11(12-2-6-14(21)7-3-12)16(10-17(18,19)20)13-4-8-15(22)9-5-13/h2-9,11,16,21-22H,10H2,1H3/t11-,16-/m0/s1	
CAS Number	64396-09-4	
Description	A bibenzyl derivative.	

Biological Activity and Mechanism of Action

Terfluranol is classified as a synthetic, nonsteroidal estrogen and an antineoplastic agent. Its development was aimed at treating breast cancer, which suggests its mechanism of action likely involves interaction with estrogen receptors, leading to an anti-tumor effect in hormone-sensitive cancers. However, specific details regarding its binding affinity for estrogen receptor subtypes (ER α and ER β), its agonist or antagonist activity, and the downstream signaling pathways it modulates are not documented in the available literature.

Due to the lack of information on its mechanism of action, no signaling pathway diagrams can be generated.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Terfluranol**, as well as methodologies for in vitro and in vivo studies, are not described in the currently

accessible scientific literature. The original research, cited as being from 1974, may contain some of this information, but it is not available in the searched online databases.

Quantitative Data

No quantitative data, such as IC50 values, binding affinities, pharmacokinetic parameters, or other relevant metrics from biological assays, could be found for **Terfluranol**.

Conclusion

While **Terfluranol** is identified as a synthetic estrogen developed for breast cancer, there is a profound lack of detailed technical information in the public domain. The core requirements for an in-depth technical guide, including comprehensive physical and chemical data, a defined mechanism of action with associated signaling pathways, and detailed experimental protocols, cannot be fulfilled based on the currently available information. Further investigation into historical and proprietary archives may be necessary to uncover the detailed scientific data related to this compound.

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References

- 1. Terfluranol - Wikipedia [en.wikipedia.org]
- 2. 64396-09-4 CAS MSDS (Terfluranol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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